

An In-depth Technical Guide to m-Xylenediamine: Properties, Safety, and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Xylenediamine

Cat. No.: B1683424

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on meta-**xylenediamine** (m-XDA), a versatile diamine with significant applications in various industrial and research settings. This document details its chemical and physical properties, extensive safety data, and handling protocols to ensure its safe and effective use in the laboratory.

Core Properties of m-Xylenediamine

m-**Xylenediamine**, systematically named 1,3-bis(aminomethyl)benzene, is a colorless to light yellow liquid with a distinct amine-like odor.^{[1][2][3][4]} Its chemical structure, featuring two primary amine groups attached to a benzene ring via methylene bridges, imparts unique reactivity and functionality. This structure makes it a valuable building block in organic synthesis and polymer chemistry.

Table 1: Chemical and Physical Properties of m-**Xylenediamine**

Property	Value	Source(s)
CAS Number	1477-55-0	[5] [6] [7] [8]
Molecular Formula	C ₈ H ₁₂ N ₂	[2] [5] [8]
Molecular Weight	136.19 g/mol	[3] [5] [9]
Appearance	Colorless to light yellow liquid	[2] [8]
Odor	Amine-like	[1] [3] [4]
Boiling Point	247 °C (477 °F)	[2] [8]
Melting Point	14 °C (58 °F)	[8]
Flash Point	113 °C (235.4 °F) - closed cup	[9]
Density	1.032 g/cm ³ at 20 °C	[8]
Solubility in Water	Miscible	[8]
Vapor Pressure	0.03 mmHg at 25 °C (77 °F)	[8]


Safety Data and Hazard Identification

m-**Xylenediamine** is classified as a hazardous substance and requires careful handling to mitigate risks. It is corrosive and can cause severe skin burns and eye damage.[\[1\]](#)[\[10\]](#) Additionally, it is harmful if swallowed or inhaled and may cause an allergic skin reaction.[\[1\]](#)[\[7\]](#)[\[11\]](#)

Table 2: GHS Hazard Classification for m-**Xylenediamine**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Hazardous to the Aquatic Environment, Long-term	Category 3	H412: Harmful to aquatic life with long lasting effects

GHS Pictograms:

 alt text


 alt text

Table 3: Quantitative Toxicity Data for m-Xylenediamine

Endpoint	Species	Route	Value	Source(s)
LD50	Rat	Oral	660 mg/kg	[7]
LD50	Rat	Oral	930 mg/kg	[8][11]
LD50	Rabbit	Dermal	2 g/kg	[7][8][11]
LC50	Rat	Inhalation	1.16 mg/L (4 h)	[7]
LC50	Rat	Inhalation	700 ppm (1 h)	[8][11]

Experimental Protocols and Applications

While m-xylenediamine is predominantly used as a curing agent for epoxy resins in coatings, adhesives, and sealants, its reactivity makes it a subject of interest in synthetic chemistry.[2][8]

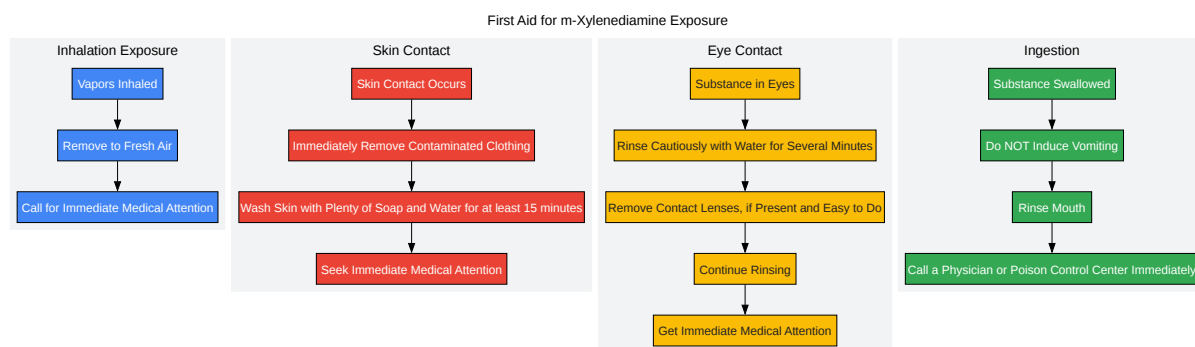
One notable application is in the Sommelet reaction to produce isophthalaldehyde. A detailed experimental protocol for this type of reaction is as follows:

Synthesis of Isophthalaldehyde via the Sommelet Reaction (Illustrative Protocol)

- **Reaction Setup:** A three-necked round-bottom flask equipped with a mechanical stirrer, a reflux condenser, and a dropping funnel is charged with hexamethylenetetramine and a suitable solvent (e.g., chloroform).
- **Addition of m-Xylenediamine:** m-Xylenediamine, dissolved in the same solvent, is added dropwise to the stirred suspension at a controlled temperature.
- **Reflux:** The reaction mixture is heated to reflux and maintained at this temperature for several hours to ensure the completion of the intermediate salt formation.
- **Hydrolysis:** After cooling, the intermediate is hydrolyzed by the addition of water and further refluxing. The isophthalaldehyde is then isolated from the reaction mixture.
- **Purification:** The crude product is purified by a suitable method, such as distillation or recrystallization, to yield the final product.

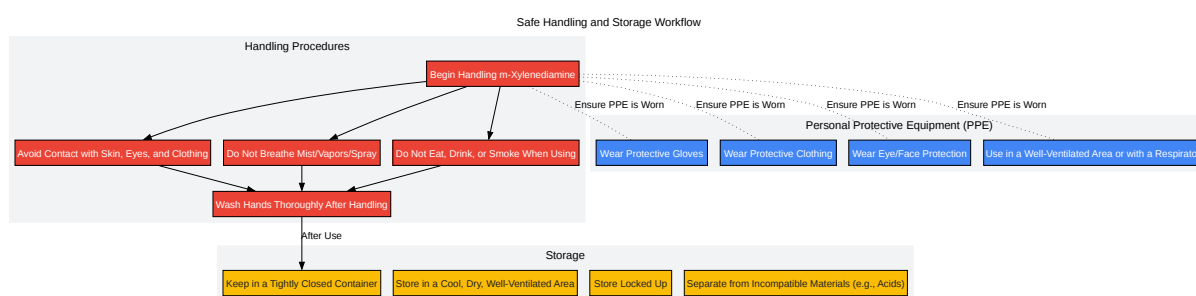
Visualizing Logical Relationships and Workflows

To better understand the safe handling and emergency response procedures for m-xylenediamine, the following diagrams illustrate the logical flow of actions in case of exposure.



[Click to download full resolution via product page](#)

Caption: First Aid Procedures for m-**Xylenediamine** Exposure



[Click to download full resolution via product page](#)

Caption: Safe Handling and Storage Workflow for m-**Xylenediamine**

Handling and Storage Recommendations

Proper handling and storage are crucial to ensure safety when working with m-**xylenediamine**. Always use this chemical in a well-ventilated area, preferably under a chemical fume hood.[7] Personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection, must be worn.[1][9]

Store m-**xylenediamine** in a cool, dry, and well-ventilated place away from incompatible materials such as acids, acid chlorides, and acid anhydrides.[1][12] Keep containers tightly

closed when not in use.[11]

Emergency Procedures

In the event of a spill, isolate the area and wear appropriate PPE. Absorb the spill with an inert material and place it in a suitable, closed container for disposal.[7] For fires involving **m-xylenediamine**, use dry chemical, CO₂, or water spray.[13]

In case of exposure, follow the first aid measures outlined in the diagram above and seek immediate medical attention.[7][12] It is imperative to show the safety data sheet to the attending medical professional.[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. solechem.eu [solechem.eu]
- 3. 1,3-Benzenedimethanamine | C₈H₁₂N₂ | CID 15133 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. M-XYLENE- α,α' -DIAMINE | Occupational Safety and Health Administration [osha.gov]
- 5. scbt.com [scbt.com]
- 6. m-XYLENE α,α' -DIAMINE - ACGIH [acgih.org]
- 7. fishersci.com [fishersci.com]
- 8. m-Xylylenediamine - Wikipedia [en.wikipedia.org]
- 9. 间苯二甲胺 99% | Sigma-Aldrich [sigmaaldrich.com]
- 10. cpachem.com [cpachem.com]
- 11. tcichemicals.com [tcichemicals.com]
- 12. Meta-xylenediamine | Business & Products | Mitsubishi Gas Chemical Company, Inc. [mgc.co.jp]

- 13. M-XYLENE DIAMINE (AMINES, <OR> POLYAMINES, LIQUID, CORROSIVE, N.O.S.) | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to m-Xylenediamine: Properties, Safety, and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683424#cas-number-and-safety-data-for-m-xylenediamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com